

A Comprehensive Technical Profile of (5E,7Z)-5,7-Dodecadienal

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Compound of Interest

Compound Name: (5E,7Z)-5,7-Dodecadienal

Cat. No.: B14110251

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This technical guide provides an in-depth overview of the chemical and physical properties of **(5E,7Z)-5,7-dodecadienal**, a significant compound in chemical ecology and pest management research. The information is tailored for researchers, scientists, and professionals in drug development and related fields, presenting key data in a structured format and outlining a relevant experimental protocol.

Molecular Profile

(5E,7Z)-5,7-Dodecadienal is a volatile organic compound with a dodecane backbone containing two double bonds and an aldehyde functional group. Its precise stereochemistry is crucial for its biological activity.

Property	Value	Citation(s)
Molecular Formula	C ₁₂ H ₂₀ O	[1]
Molecular Weight	180.29 g/mol	[1][2]
IUPAC Name	(5E,7Z)-dodeca-5,7-dienal	[3]
CAS Number	75539-65-0	[1]

Biological Significance

(5E,7Z)-5,7-Dodecadienal is a known sex pheromone component for several species of moths, playing a critical role in their mating behavior. For instance, it is a key attractant for the Siberian moth (*Dendrolimus superans sibiricus*) and the European pine moth (*Dendrolimus pini*)[4][5]. In these species, the female releases the pheromone to attract males for mating. The specific blend and stereoisomeric purity of the pheromone are often critical for eliciting a behavioral response. The interaction of this molecule with olfactory receptors in male moths triggers a signaling cascade that leads to upwind flight towards the female.

Experimental Protocols: Synthesis of (5E,7Z)-5,7-Dodecadienal

A common method for the synthesis of **(5E,7Z)-5,7-dodecadienal** involves the oxidation of the corresponding alcohol, (5Z,7E)-5,7-dodecadien-1-ol[6]. A detailed experimental protocol for this conversion is outlined below.

Oxidation of (5Z,7E)-5,7-Dodecadien-1-ol to (5Z,7E)-5,7-Dodecadienal

This procedure utilizes pyridinium chlorochromate (PCC) as the oxidizing agent in the presence of sodium acetate in a non-aqueous solvent.

Materials:

- (5Z,7E)-5,7-dodecadien-1-ol
- Pyridinium chlorochromate (PCC)
- Sodium acetate (anhydrous)
- Dichloromethane (CH₂Cl₂, dry)
- Silica gel for flash chromatography
- Hexane
- Ethyl acetate

Procedure:

- A solution of (5Z,7E)-5,7-dodecadien-1-ol (1 equivalent) in dry dichloromethane is prepared in a round-bottom flask under an inert atmosphere (e.g., argon or nitrogen) and cooled to 0 °C in an ice bath.
- To this solution, sodium acetate (3 equivalents) is added, followed by the slow addition of pyridinium chlorochromate (2.6 equivalents) in portions.
- The reaction mixture is stirred at 0 °C and the progress of the reaction is monitored by thin-layer chromatography (TLC).
- Upon completion of the reaction, the mixture is diluted with a non-polar solvent such as hexane and filtered through a pad of silica gel to remove the chromium salts and other solid byproducts.
- The filtrate is concentrated under reduced pressure to yield the crude product.
- The crude (5Z,7E)-5,7-dodecadienal is then purified by flash column chromatography on silica gel using a hexane/ethyl acetate gradient as the eluent[4].

The purity of the final product can be assessed by gas chromatography (GC) and its structure confirmed by mass spectrometry (MS) and nuclear magnetic resonance (NMR) spectroscopy.

Visualizing the Synthetic Workflow

The following diagram illustrates the key steps in the synthesis of **(5E,7Z)-5,7-dodecadienal** from its alcohol precursor.



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